

Application Notes and Protocols for Dyeing with Direct Yellow 44

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Compound of Interest

Compound Name: *Direct Yellow 44*

Cat. No.: *B1360085*

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For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed methodologies for dyeing leather and paper substrates with **Direct Yellow 44** (C.I. 29000). The protocols are based on established principles of direct dye application and can be adapted for research and development purposes.

Introduction to Direct Yellow 44

Direct Yellow 44 is an anionic direct dye known for its good lightfastness and substantivity to cellulosic materials.^[1] Its applications include the dyeing of cotton, viscose, silk, leather, and paper.^{[2][3][4]} The dye is water-soluble and typically applied from an aqueous solution, often with the addition of electrolytes to enhance exhaustion.^{[5][6][7]}

Chemical Information:

- C.I. Name: **Direct Yellow 44**
- C.I. Number: 29000
- CAS Number: 8005-52-5
- Molecular Formula: $C_{27}H_{20}N_6Na_2O_8S$
- Appearance: Brownish-yellow powder

Health and Safety Precautions

Before handling **Direct Yellow 44**, consult the Safety Data Sheet (SDS). Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work in a well-ventilated area to avoid inhalation of dye dust.

Application on Leather: Exhaust Dyeing in a Drum

Direct dyes like **Direct Yellow 44** are applied to leather, typically chrome-tanned, through an exhaust dyeing process in a rotating drum.^{[8][9]} This method ensures even penetration and fixation of the dye. The process involves several stages: wetting, dyeing, and fixation.

Quantitative Data

While specific quantitative data for **Direct Yellow 44** on leather is not extensively available in the public domain, the following table presents typical fastness properties observed on cotton, which can serve as a general reference. Researchers should conduct their own evaluations on leather substrates to determine precise performance characteristics.

Property	Rating (on Cotton)
Light Fastness	4-5
Washing Fastness (Fading)	1-2
Washing Fastness (Staining)	2-3
Water Fastness (Fading)	3-4
Water Fastness (Staining)	1-4
Perspiration Fastness (Fading)	3-4
Perspiration Fastness (Staining)	1-3
Dry Rubbing Fastness	4-5
Wet Rubbing Fastness	2-3
Acid Resistance	3-4
Alkali Resistance	3-4

Source: Generic Technical Data Sheet for **Direct Yellow 44**.^{[2][4]} Ratings are on a scale of 1 to 5, where 5 is the best.

Experimental Protocol: Drum Dyeing of Chrome-Tanned Leather

This protocol is designed for laboratory-scale drum dyeing of chrome-tanned leather. All percentages are based on the shaved weight of the leather.

Materials and Reagents:

- Chrome-tanned leather, shaved
- **Direct Yellow 44**
- Sodium sulfate (Na_2SO_4) or Sodium chloride (NaCl) (Electrolyte)
- Formic acid (HCOOH) or Acetic acid (CH_3COOH)

- Wetting agent (non-ionic)
- Cationic fixing agent (optional)
- Laboratory-scale dyeing drum
- Water bath or other means of temperature control

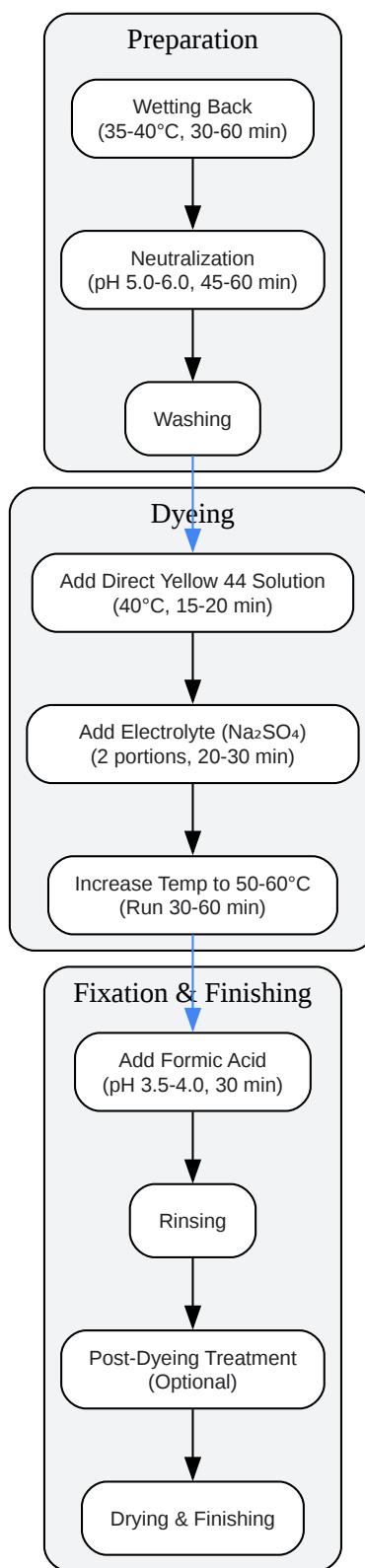
Procedure:

- Wetting Back:
 - Place the leather in the drum with 200-300% water at 35-40°C.
 - Add 0.5-1.0% of a non-ionic wetting agent.
 - Run the drum for 30-60 minutes to ensure the leather is thoroughly wetted.
 - Drain the float.
- Neutralization (if required):
 - For chrome-tanned leather, neutralization is crucial for level dyeing.
 - Add 100-200% water at 35°C.
 - Add 1-2% sodium bicarbonate or sodium formate.
 - Run the drum for 45-60 minutes. The pH of the cross-section should be between 5.0 and 6.0.
 - Wash the leather thoroughly.
- Dyeing:
 - Set a new float with 100-200% water at 40°C.
 - Dissolve the required amount of **Direct Yellow 44** (e.g., 0.5 - 5.0% for varying shade depths) in hot water and add it to the drum.

- Run the drum for 15-20 minutes to allow for initial dye penetration.
- Gradually add 5-20% sodium sulfate (as an electrolyte) in two portions over 20-30 minutes. This promotes the exhaustion of the dye onto the leather.[5][6][7]
- Increase the temperature to 50-60°C and run for an additional 30-60 minutes.[10]

- Fixation:
 - To fix the dye, gradually add 1-3% formic acid (diluted 1:10 with water) in two to three portions over 30 minutes to lower the pH to 3.5-4.0.[10] This enhances the ionic bonding between the anionic dye and the cationic leather.
 - Run the drum for a final 20-30 minutes.
 - Drain the bath and rinse the leather thoroughly with cold water until the water runs clear.
- Post-Dyeing Treatment (Optional):
 - For improved wet fastness, a treatment with a cationic fixing agent can be applied according to the manufacturer's instructions.
- Drying and Finishing:
 - The dyed leather should be sammied (excess water removed) and then dried under appropriate conditions (e.g., toggling, vacuum drying).
 - Proceed with fatliquoring and other finishing processes as required.

Experimental Workflow Diagram: Leather Dyeing

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Caption: Workflow for the exhaust dyeing of leather with **Direct Yellow 44**.

Application on Paper: Beater Dyeing (Pulp Dyeing)

For paper, **Direct Yellow 44** is typically incorporated directly into the pulp slurry in a process known as beater dyeing or pulp dyeing.[\[11\]](#) This ensures uniform color throughout the paper.

Quantitative Data

Specific quantitative data for paper dyed with **Direct Yellow 44** is not readily available in the searched literature. Researchers should perform their own colorimetric analysis to obtain CIELab values (L, a, b*) for different dye concentrations and process conditions. The following table provides a template for recording such data.

Dye Conc. (%) on dry pulp)	L	a	b*	Dye Retention (%)
0.1				
0.5				
1.0				
2.0				

L, a, and b values should be measured using a spectrophotometer or colorimeter.[\[12\]](#) Dye retention can be calculated by measuring the dye concentration in the backwater after sheet formation.

Experimental Protocol: Beater Dyeing of Paper Pulp

This protocol is suitable for laboratory-scale beater dyeing. All percentages are based on the oven-dry weight of the pulp.

Materials and Reagents:

- Cellulose pulp (e.g., bleached hardwood or softwood kraft)
- **Direct Yellow 44**
- Retention aid (cationic polymer)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

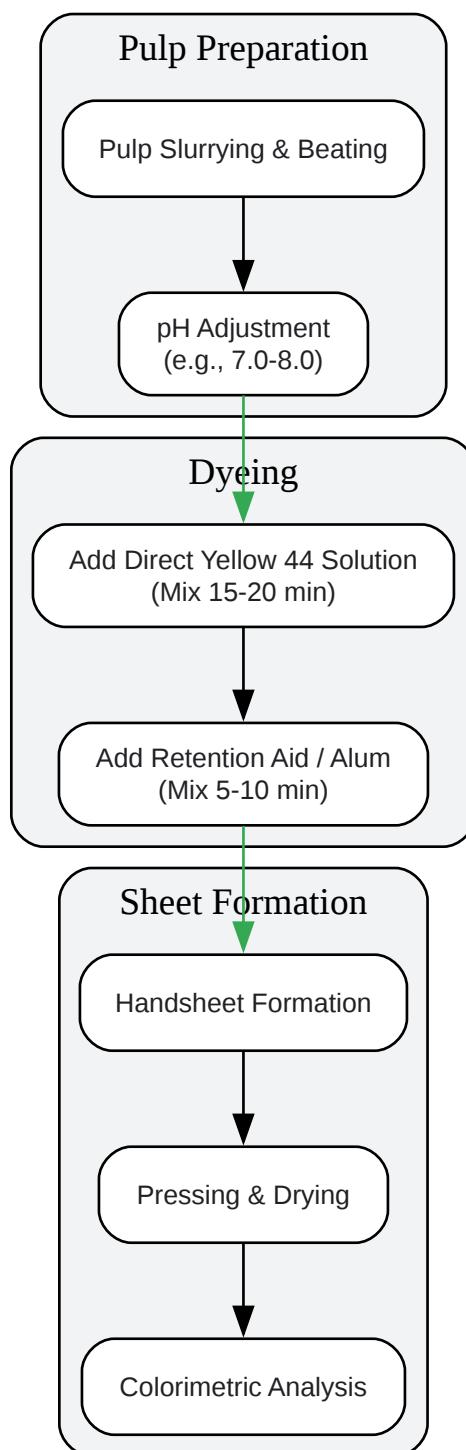
- Alum (Aluminum sulfate) (optional, for pH control and fixation)
- Sodium carbonate (for pH adjustment, if needed)
- Laboratory beater or disintegrator
- Handsheet former

Procedure:

- Pulp Slurrying:
 - Disintegrate the cellulose pulp in water to a consistency of 2-4%.
 - Beat the pulp to the desired freeness (e.g., Canadian Standard Freeness).
- pH Adjustment:
 - Adjust the pH of the pulp slurry. For direct dyes, a slightly alkaline to neutral pH (7.0-8.0) in the initial stage can promote even dye distribution, followed by acidification for fixation.[17] Alternatively, the entire process can be carried out under slightly acidic conditions (pH 4.5-5.5).[18]
 - Use sodium carbonate to increase pH or alum/acid to decrease pH.
- Dye Addition:
 - Prepare a stock solution of **Direct Yellow 44** by dissolving the dye powder in hot water (e.g., 1% solution).
 - Add the desired amount of the dye solution (e.g., 0.1 - 2.0% on dry pulp) to the pulp slurry while stirring.
 - Continue to mix for 15-20 minutes to ensure uniform distribution of the dye.
- Addition of Auxiliaries:

- Add a retention aid (e.g., 0.1-0.5% of a cationic polyacrylamide) to the pulp slurry.[13][14][15][16] This will help to fix the anionic dye to the anionic cellulose fibers. Mix for another 5-10 minutes.
- If not already used for pH control, alum can be added at this stage (1-3%) to further aid in dye fixation.
- Sheet Formation:
 - Dilute the dyed pulp slurry to the appropriate consistency for handsheet formation.
 - Form handsheets using a standard handsheet former.
 - Press and dry the handsheets according to standard procedures.
- Analysis:
 - Measure the colorimetric properties (CIELab values) of the dried handsheets.[12]
 - Optionally, analyze the backwater (filtrate from sheet formation) spectrophotometrically to determine dye retention.

Experimental Workflow Diagram: Paper Dyeing



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Caption: Workflow for the beater dyeing of paper pulp with **Direct Yellow 44**.

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